

# Personal protective equipment for handling 4-(Phenylthio)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Phenylthio)benzaldehyde

Cat. No.: B075716

[Get Quote](#)

## Essential Safety and Handling Guide for 4-(Phenylthio)benzaldehyde

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-(Phenylthio)benzaldehyde** (CAS No. 1208-88-4). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of the compound.

## Properties and Hazards

**4-(Phenylthio)benzaldehyde** is an organic compound that typically appears as an off-white to light brown powder or a pale yellow to light brown solid.<sup>[1][2]</sup> It is important to be aware of its potential hazards to ensure safe handling.

### Physicochemical Properties

Property	Value
Molecular Formula	C13H10OS
Molecular Weight	214.28 g/mol
Melting Point	53-54 °C
Boiling Point	136-138 °C @ 0.1 Torr
Flash Point	209.9 ± 8.9 °C
Density	1.2 ± 0.1 g/cm³

(Source: ECHEMI)[\[3\]](#)

#### Hazard Identification

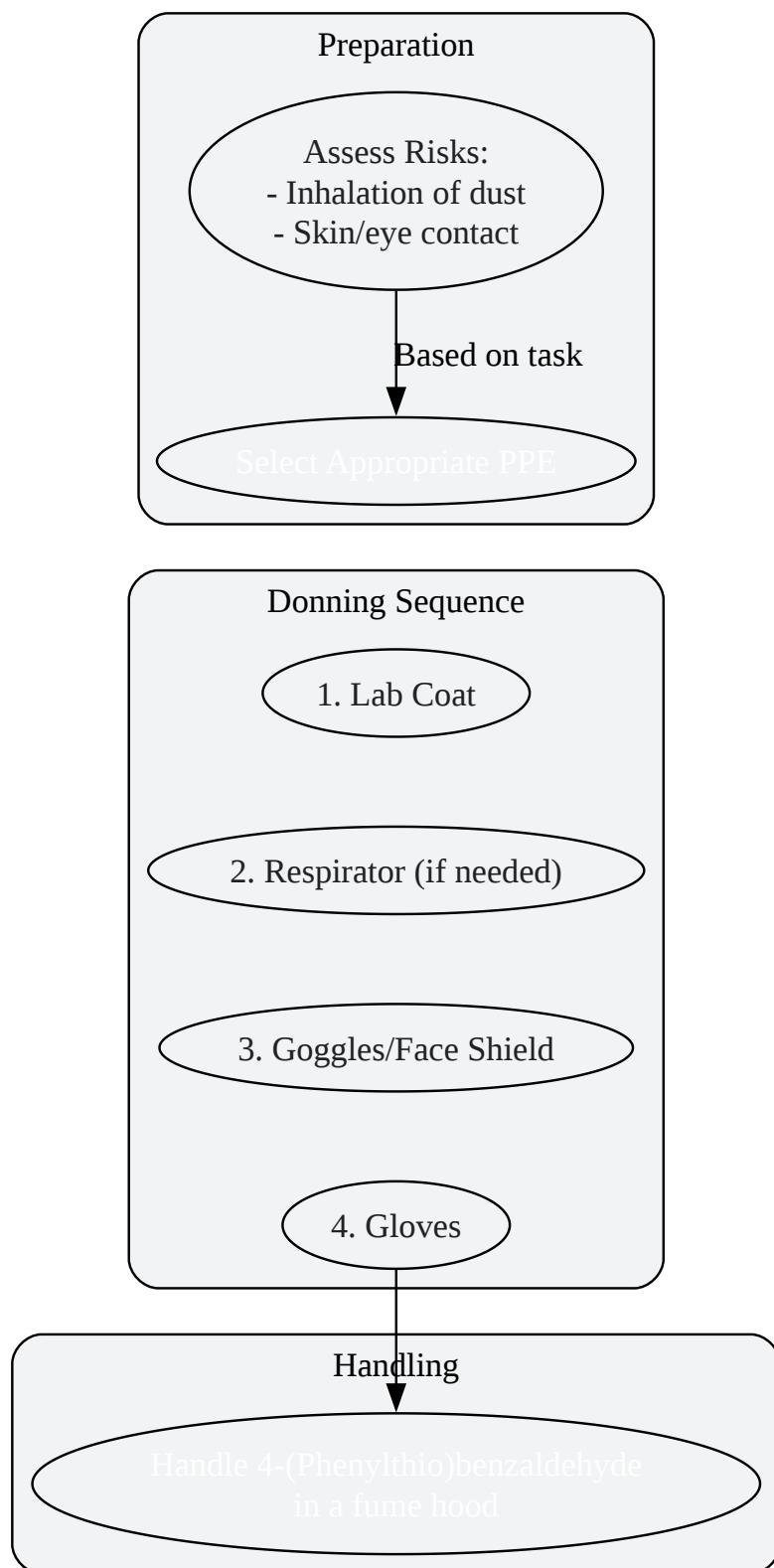
While some sources indicate no GHS classification, it is crucial to handle this chemical with care due to its potential irritant properties and the hazards associated with similar benzaldehyde compounds.[\[2\]](#)[\[3\]](#) One safety data sheet for a related compound, Benzaldehyde, lists it as a combustible liquid that can cause skin and serious eye irritation, be harmful if inhaled, may cause respiratory irritation, and is suspected of damaging fertility or the unborn child.[\[4\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

When handling **4-(Phenylthio)benzaldehyde**, it is imperative to use appropriate personal protective equipment to prevent exposure. The selection of PPE is based on the potential for contact with the substance.

#### Recommended PPE

Protection Type	Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. <a href="#">[1]</a> <a href="#">[6]</a> A face shield may be necessary for splash protection. <a href="#">[7]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. <a href="#">[1]</a> <a href="#">[8]</a> Ensure gloves are compatible with the substance and the task.
Respiratory Protection	Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors. <a href="#">[1]</a> <a href="#">[3]</a> If vapors or aerosols are generated, a NIOSH-approved respirator may be required. <a href="#">[4]</a> <a href="#">[5]</a>
Footwear	Closed-toe shoes are mandatory in a laboratory setting.

[Click to download full resolution via product page](#)

# Operational Plans

## Handling and Storage

- Handling: Always handle **4-(Phenylthio)benzaldehyde** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of its dust or potential vapors.[\[1\]](#)[\[3\]](#) Avoid contact with skin and eyes by wearing the appropriate PPE.[\[3\]](#) Use non-sparking tools and prevent the build-up of electrostatic discharge.[\[3\]](#)
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#) It is recommended to store it under an inert atmosphere, such as nitrogen or argon, at refrigerated temperatures (2-8°C) to prevent degradation from moisture and air.[\[1\]](#) Keep it away from incompatible materials, such as strong oxidizing agents and strong bases.[\[8\]](#)

## Spill Management

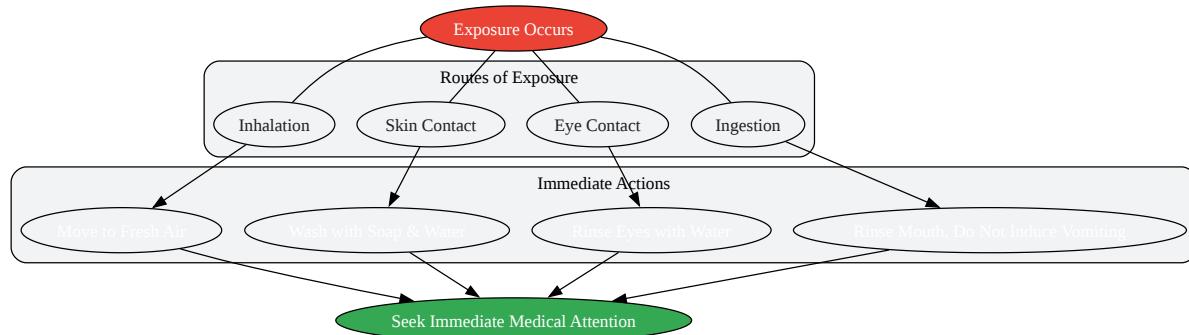
In the event of a spill, evacuate the area and ensure adequate ventilation.[\[4\]](#)[\[8\]](#) For small spills, use an inert absorbent material to soak up the substance and place it in a suitable, closed container for disposal.[\[8\]](#) Avoid generating dust. For larger spills, it may be necessary to dike the area to prevent spreading.[\[9\]](#) Do not let the product enter drains.[\[4\]](#)

# Emergency Procedures

## First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[10\]](#)
- Skin Contact: In case of skin contact, immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Eye Contact: If the substance enters the eyes, rinse cautiously with water for several minutes.[\[4\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention from an ophthalmologist.[\[4\]](#)

- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9][10]



[Click to download full resolution via product page](#)

## Disposal Plan

### Waste Disposal

All waste material containing **4-(Phenylthio)benzaldehyde** must be disposed of in accordance with local, regional, and national regulations.[4] Do not dispose of the chemical into drains or the environment.[8] Chemical waste should be handled by a licensed professional waste disposal service. Leave the chemical in its original container and do not mix it with other waste. [4] Uncleaned containers should be treated as the product itself.[4]

### Container Disposal

Dispose of empty containers in an approved waste disposal plant.[4] Ensure containers are completely empty before disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. CAS 1208-88-4: 4-(Phenylthio)benzaldehyde | CymitQuimica [cymitquimica.com]
- 3. echemi.com [echemi.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 7. Components of Personal Protective Equipment (PPE) - MN Dept. of Health [health.state.mn.us]
- 8. fishersci.com [fishersci.com]
- 9. synquestlabs.com [synquestlabs.com]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Phenylthio)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075716#personal-protective-equipment-for-handling-4-phenylthio-benzaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)